

Personal protective equipment for handling Pom-8PEG

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Compound of Interest

Compound Name: Pom-8PEG

Cat. No.: B8198294

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Essential Safety and Handling of Pom-8PEG

For researchers, scientists, and drug development professionals, the proper handling of specialized chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides immediate and essential safety and logistical information for the handling and disposal of **Pom-8PEG**, a cereblon (CRBN) ligand-linker conjugate utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Personal Protective Equipment (PPE)

When handling **Pom-8PEG**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Protective gloves (e.g., nitrile rubber), and a laboratory coat.
Respiratory Protection	A NIOSH-approved respirator is recommended if working in a poorly ventilated area or when dust or aerosol formation is possible. Ensure adequate ventilation. [1]
Body Protection	A laboratory coat or other suitable protective clothing should be worn.

Operational Handling and Storage

Proper operational procedures are critical to maintaining a safe laboratory environment when working with **Pom-8PEG**.

Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)

First Aid Measures

In the event of accidental exposure to **Pom-8PEG**, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen or artificial respiration and seek medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and shoes. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and then drink plenty of water. Never give anything by mouth to an unconscious person. Seek medical attention.

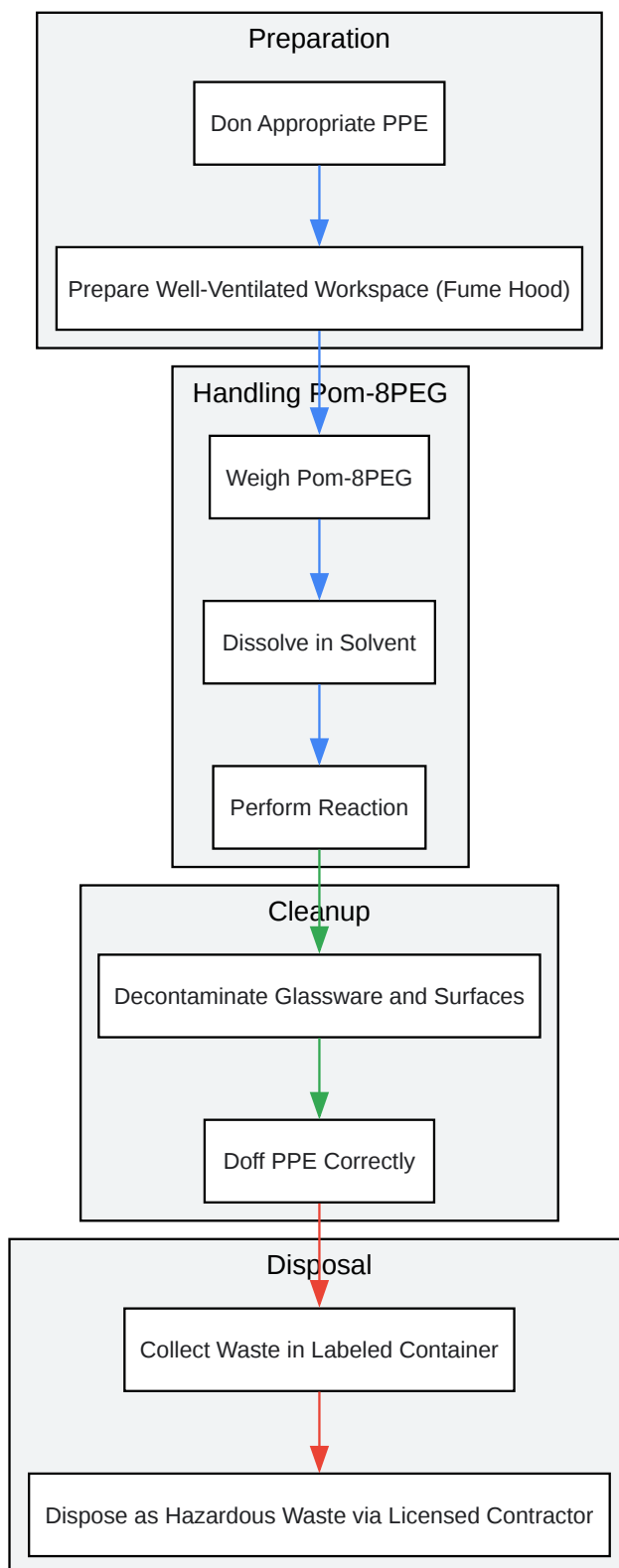
Disposal Plan

Unused or waste **Pom-8PEG** should be disposed of as hazardous chemical waste.

- Disposal of Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company.
- Contaminated Packaging: Dispose of as unused product.
- Follow all federal, state, and local environmental regulations for chemical waste disposal.

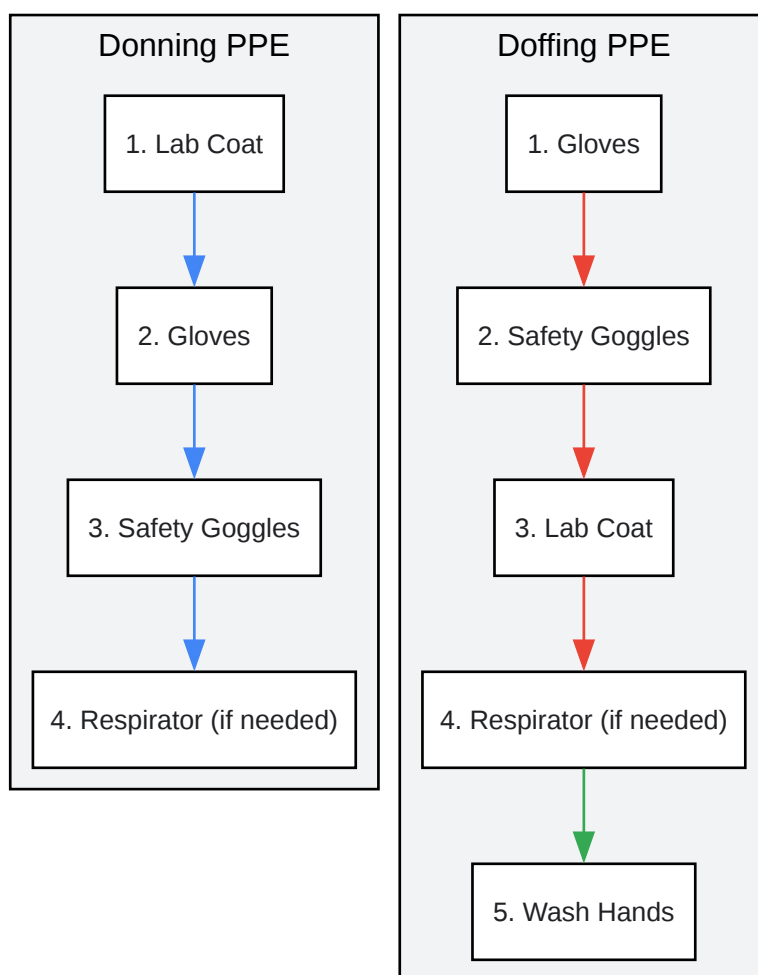
Visualized Workflows

To further clarify the procedural steps for handling and disposal, the following diagrams illustrate the recommended workflows.



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Caption: Workflow for Handling and Disposal of **Pom-8PEG**.



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References

- 1. file.glpbio.com [file.glpbio.com]
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